

# A Comprehensive Guide to Acid Green 28 for Scientific Applications

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## Compound of Interest

Compound Name: Acid Green 28

Cat. No.: B1175345

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This technical guide provides an in-depth overview of **Acid Green 28**, a synthetic dye with applications across various scientific disciplines. The document outlines its chemical identity, including a comprehensive list of synonyms, and presents its physicochemical properties in a structured format. Furthermore, it details potential applications and experimental considerations relevant to laboratory settings.

## Chemical Identity and Synonyms

**Acid Green 28** is an anthraquinone-based dye. Accurate identification of this compound in scientific literature is crucial for reproducibility and cross-referencing of experimental data. A variety of synonyms and trade names are used to refer to **Acid Green 28**, which can create ambiguity. The following table summarizes the key identifiers for this compound.

Identifier Type	Identifier
Common Name	Acid Green 28
C.I. Name	Acid Green 28[1][2]
CAS Number	12217-29-7[1][2][3]
Molecular Formula	C <sub>34</sub> H <sub>32</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub> [1][2]
Molecular Weight	738.74 g/mol [1][2]
EINECS	222-111-5[4]
Synonyms & Trade Names	Weak Acid Brilliant Green 5G, Weak Acid Green 5GS, Acid Green 5G, Acid Green 5GS, Acid Green 5GW, Acid Green SG, Aminyl Green F-3GL, Akacid Brilliant Green F-6GL 200%, Best Acid Milling Green 5GW, Dorasyn Green C3G 200%, Leadacid Green GLS 200%, Orco Nylosol Green 6-GLS, Suminol Milling Brilliant Green 5G[2][5][6]

## Physicochemical Properties

Understanding the physical and chemical properties of **Acid Green 28** is essential for its effective application in research and development.

Property	Value
Appearance	Green powder[1]
Odor	Odorless[1]
pH	5.5 - 6.5[1]
Solubility	90 g/L in water at 90°C[5]
Chemical Stability	Stable under normal temperatures and pressures[1]

## Experimental Protocols and Applications

While specific experimental protocols for drug development are not readily available in the public domain, the primary application of **Acid Green 28** lies in its use as a dye. Its utility in scientific research is predominantly for staining and visualization purposes.

### General Staining Protocol for Biological Samples:

A general protocol for using an acid dye like **Acid Green 28** for staining protein-based fibers (e.g., silk, wool) or synthetic polyamides involves preparing a dye bath. This procedure can be adapted for staining biological specimens.

- **Dye Bath Preparation:** Dissolve the dye in water to the desired concentration. The solubility is significantly higher in hot water[5].
- **pH Adjustment:** The dyeing process is typically carried out in a neutral or weakly acidic bath (pH 6-8)[5]. Ammonium sulfate can be used as a dyeing aid[5].
- **Staining:** Immerse the sample in the dye bath. For textile dyeing, the temperature is often raised to boiling to ensure high dye uptake[5]. For biological samples, the temperature and incubation time will need to be optimized to prevent tissue damage.
- **Washing:** After staining, the sample should be thoroughly washed to remove excess, unbound dye.

### Potential Applications in Research and Drug Development:

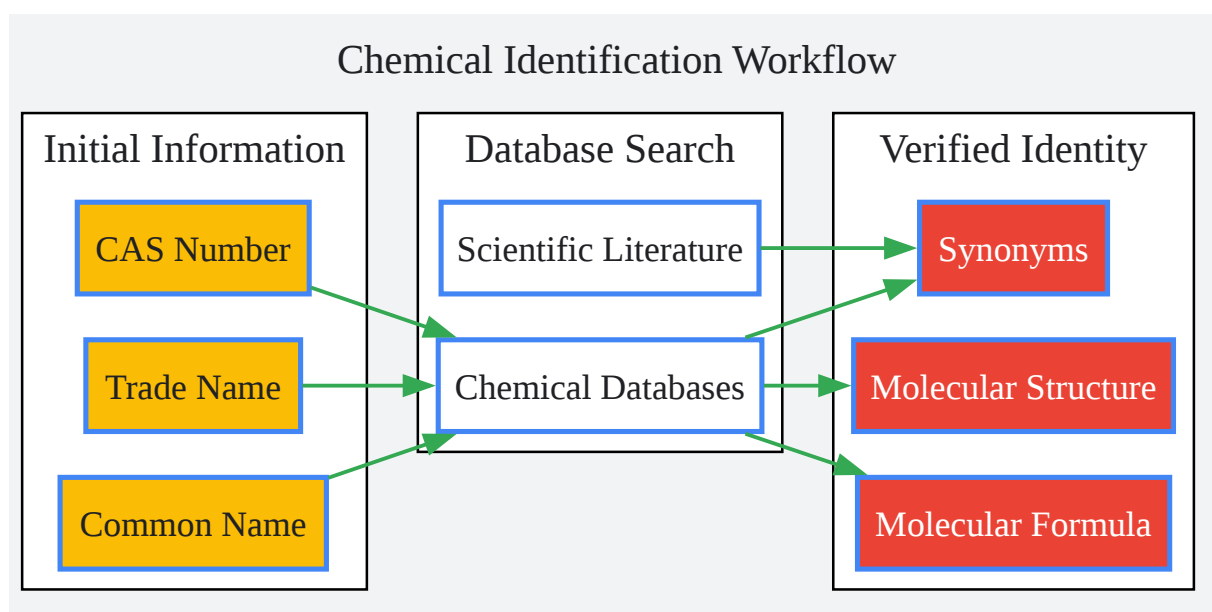
- **Histology:** As a biological stain to visualize cellular structures. Its affinity for protein fibers suggests it may be useful for staining collagen, elastin, or other proteinaceous components of the extracellular matrix.
- **In Vitro Assays:** As a non-fluorescent counter-stain or as a component in colorimetric assays.
- **Drug Formulation:** While not a common application, its properties could be explored for coloring pharmaceutical formulations, provided it meets the necessary regulatory standards for ingestion or topical application.

## Safety and Handling

According to its Material Safety Data Sheet (MSDS), **Acid Green 28** is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract[1]. It is important to handle this chemical with appropriate personal protective equipment, including safety goggles, gloves, and a respirator when necessary[1]. The chemical and toxicological properties have not been thoroughly investigated[1].

## Logical Workflow for Chemical Identification

The following diagram illustrates a typical workflow for identifying a chemical compound like **Acid Green 28** based on its various synonyms and identifiers, a crucial first step in any scientific investigation.



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Caption: A workflow for identifying a chemical compound.

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